

Application Notes: Pendimethalin in Integrated Weed Management

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Compound of Interest

Compound Name: Pendimethalin

Cat. No.: B1679228

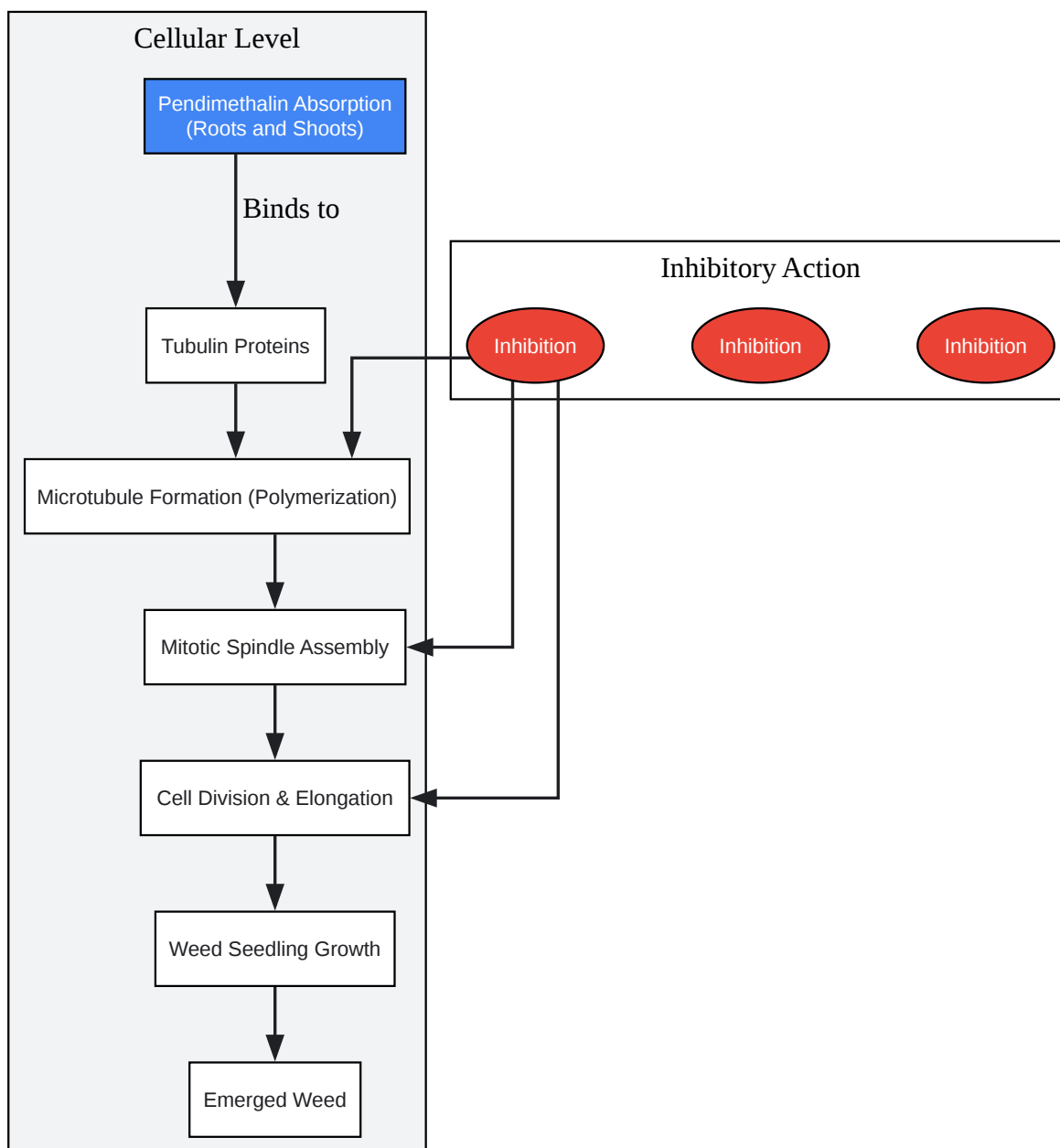
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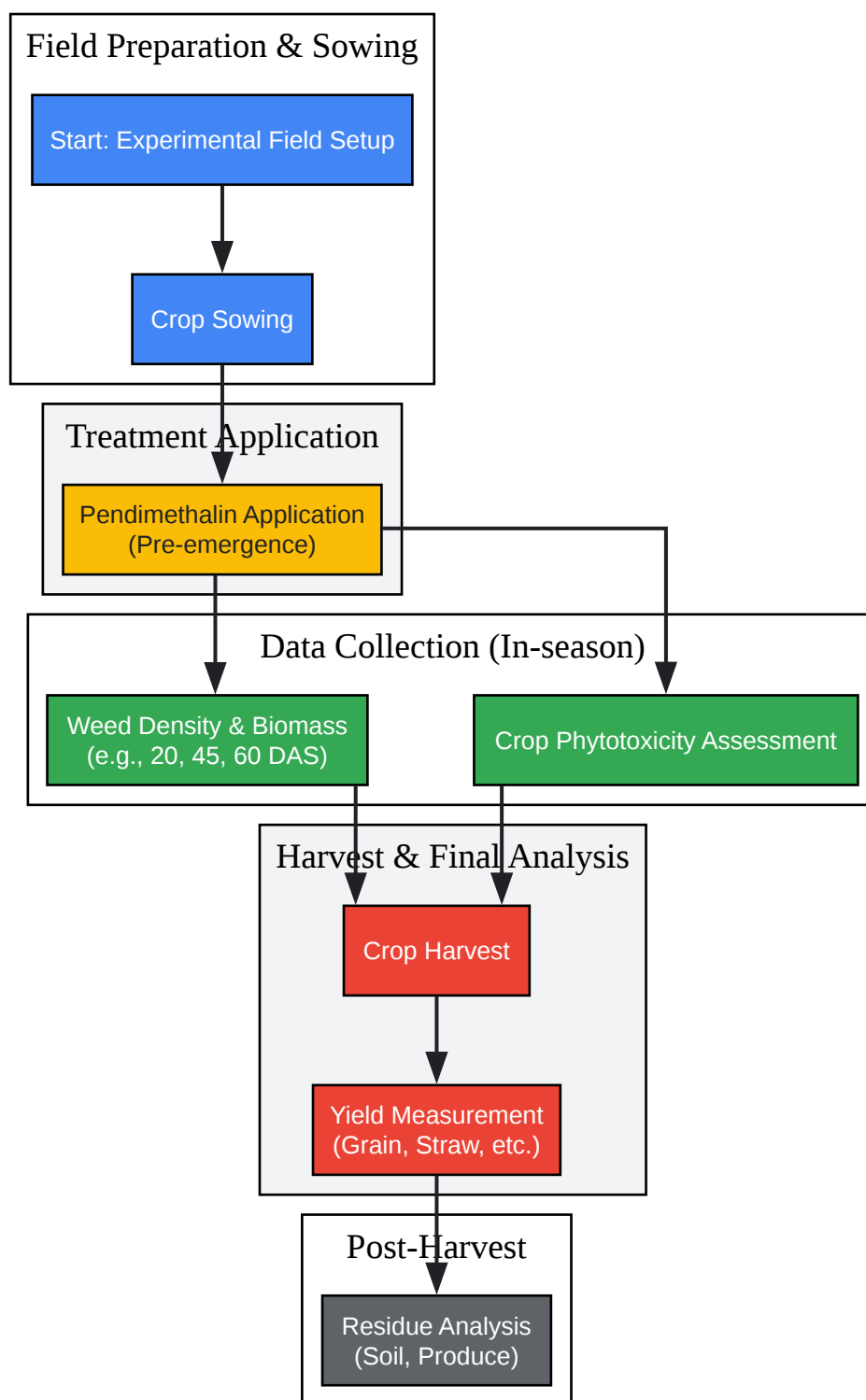
Introduction to Pendimethalin

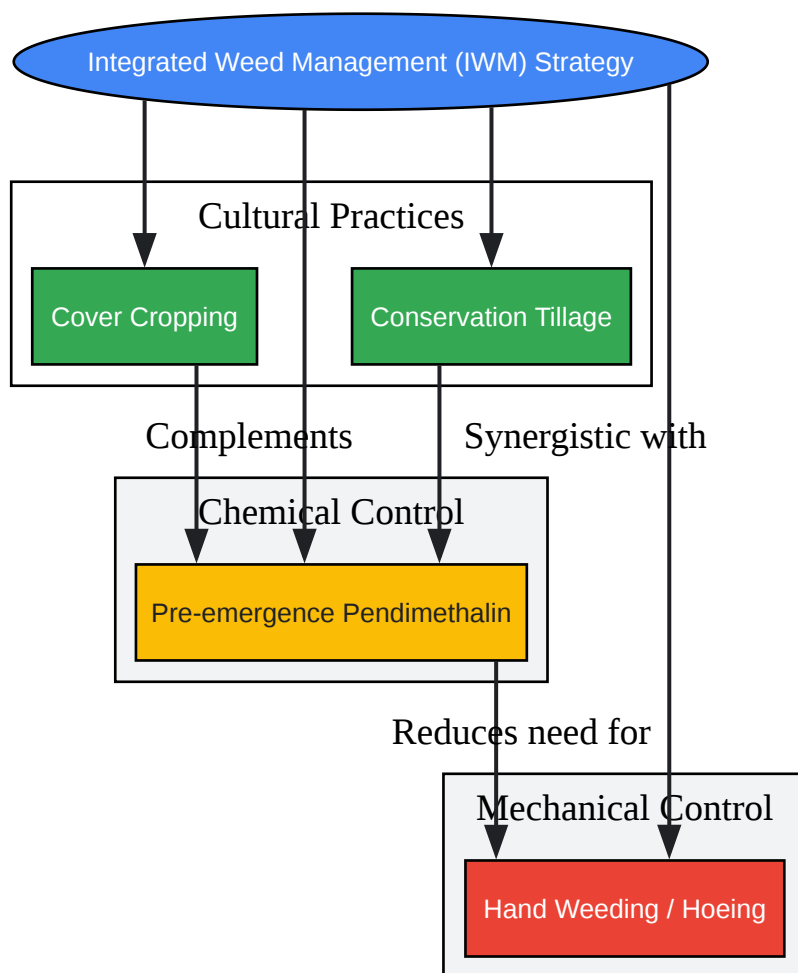
Pendimethalin is a selective, pre-emergence herbicide belonging to the dinitroaniline class, widely utilized in agriculture to control a broad spectrum of annual grasses and certain broadleaf weeds.[1][2][3][4] Its efficacy is based on its ability to form a chemical barrier in the upper layer of the soil, which prevents weed seeds from successfully germinating and emerging.[3][5] This proactive approach to weed control is a cornerstone of many integrated weed management (IWM) programs, as it reduces early-season weed competition for essential resources like water, nutrients, and light, thereby protecting crop yields.[4] **Pendimethalin** is approved for use in a variety of crops, including cereals, corn, soybeans, cotton, vegetables, and fruits.[2][4]

Mechanism of Action

Pendimethalin's primary mode of action is the inhibition of cell division (mitosis) and cell elongation in young weed seedlings.[1][2] It specifically functions as a microtubule assembly inhibitor.[3][6] The herbicide is absorbed by the roots and shoots of germinating weeds, where it binds to tubulin, the protein subunit of microtubules.[6][7] This binding prevents the polymerization of tubulin into functional microtubules, which are essential for the formation of the mitotic spindle during cell division.[3][6] Consequently, cell division is arrested, and the seedling's growth is halted, leading to its death before it can emerge from the soil.[6] This targeted action on germinating seeds makes it highly effective as a pre-emergent herbicide with no post-emergent activity.[6]







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